

# A Comparative Analysis of Organic Violet Pigments: Focus on Pigment Violet 2

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This guide provides a detailed comparison of **Pigment Violet 2** against other commercially significant organic violet pigments, including Pigment Violet 19, **Pigment Violet 2**3, and **Pigment Violet 2**9. The information is tailored for researchers, scientists, and professionals in drug development who require a deep understanding of pigment properties for various applications.

#### **Quantitative Performance Data**

The following tables summarize the key performance indicators for **Pigment Violet 2** and its alternatives. Data has been compiled from various technical datasheets and scientific sources.

Table 1: General and Physical Properties



Property	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23	Pigment Violet 29
C.I. Name	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23	Pigment Violet 29
C.I. Number	45175:1[ <del>1</del> ]	73900[2]	51319[3]	71129[4]
Chemical Class	Triarylcarbonium[	Quinacridone[2]	Dioxazine[3]	Perylene[4]
Shade	Reddish Violet[5]	Bluish to Reddish Violet[2] [7]	Bluish Violet[3]	Dark Red Purple (Bordeaux)[4]
Density (g/cm³)	~1.7 - 1.8[1]	~1.8	~1.53[8]	Not widely reported
Oil Absorption ( g/100g )	45-55[5][6]	45-55[2][7]	40-50[9]	Not widely reported

Table 2: Fastness Properties (Scale: 1-5, where 5 is excellent; Lightfastness: 1-8, where 8 is excellent)

Property	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23	Pigment Violet 29
Lightfastness	4-5[1][5][6]	8[7][10]	7-8[8][9]	High
Heat Resistance (°C)	160[1][5][6]	250-300[7][10]	250[9]	High
Water Resistance	4[1][11]	5[10]	5[3]	Highly Insoluble[4]
Oil Resistance	3[1][11]	5[10]	5[3]	Not widely reported
Acid Resistance	5[1][11]	5[2][10]	5[3]	High
Alkali Resistance	4[1][11]	5[2][10]	5[3]	High



#### **Experimental Protocols**

The data presented in this guide is typically generated using standardized testing methodologies. Below are summaries of the key experimental protocols.

#### **Lightfastness Testing (ASTM D4303)**

This standard test method is used to determine the lightfastness of colorants in artists' materials, which can be adapted for other applications.[5][12][13]

- Specimen Preparation: The pigment is dispersed in a suitable binder and applied uniformly to a substrate. A portion of the specimen is masked to serve as an unexposed control.
- Exposure: The specimens are exposed to a controlled light source, which can be natural daylight filtered through glass or an artificial source like a xenon-arc or fluorescent lamp that simulates indoor lighting conditions.[5][13]
- Evaluation: The color change between the exposed and unexposed portions of the specimen
  is measured using a spectrophotometer or colorimeter. The color difference (ΔΕ) is
  calculated using the CIE 1976 Lab color difference equation.[12]
- Rating: The lightfastness is then categorized on a scale of I to V (or a numerical scale of 1 to 8), with I (8) representing the highest lightfastness.

#### **Heat Stability Testing (ISO 787-21)**

This international standard specifies a general method for comparing the heat stability of pigments.[1][14][15]

- Sample Preparation: A dispersion of the pigment in a stoving medium (e.g., a baking enamel)
  is prepared.
- Application: The pigmented medium is applied to a suitable substrate (e.g., a steel panel).
- Heating: The coated panels are heated in an oven at a specified temperature for a defined period. A series of panels may be heated at different temperatures.



Comparison: The color of the heated panels is compared to that of an unheated control
panel or a panel heated at a lower temperature. The heat stability is reported as the
maximum temperature at which no significant color change occurs.

## **Chemical Resistance Testing (ASTM D1308)**

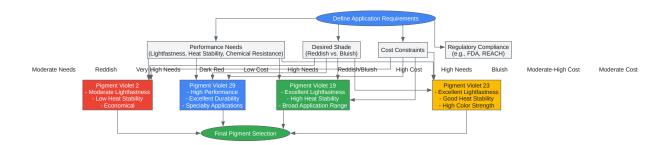
This test method evaluates the effect of household and industrial chemicals on clear and pigmented organic finishes.[16][17][18]

- Test Panel Preparation: The pigment is incorporated into a coating system, which is then applied to standardized test panels.[19]
- Test Procedures: The test can be conducted in two ways:
  - Spot Test: A small amount of the test chemical is placed on the coated surface and may be covered with a watch glass for a specified duration.[19]
  - Immersion Test: The coated panel is partially or fully immersed in the test chemical.[19]
- Evaluation: After the specified exposure time, the panels are examined for any changes in appearance, such as discoloration, blistering, loss of adhesion, or changes in gloss.[16][17] The resistance is typically rated on a numerical or descriptive scale.

#### **Visualizing the Pigment Selection Process**

The selection of an appropriate violet pigment is a multi-faceted process that depends on the specific requirements of the application. The following diagram illustrates a logical workflow for this decision-making process.





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Caption: A workflow for selecting an organic violet pigment based on key performance and application criteria.

## **Concluding Remarks**

**Pigment Violet 2** is a cost-effective option for applications where high heat and light stability are not primary concerns, such as in certain printing inks.[5][6] In contrast, Pigment Violet 19 (a quinacridone) and **Pigment Violet 23** (a dioxazine) offer significantly superior lightfastness and heat stability, making them suitable for more demanding applications like automotive coatings and durable plastics.[7][9] **Pigment Violet 2**9, a perylene pigment, is a high-performance option often used in specialized applications requiring exceptional durability.[4][20] The choice of pigment should always be guided by a thorough evaluation of the performance requirements of the end-use application against the properties and cost of the pigment.



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